

# Personal protective equipment for handling Ido2-IN-1

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## Compound of Interest

Compound Name: Ido2-IN-1

Cat. No.: B12390203

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## Essential Safety and Handling Guide for Ido2-IN-1

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **Ido2-IN-1**, a potent and orally active Indoleamine 2,3-dioxygenase 2 (IDO2) inhibitor used in inflammatory autoimmunity research.<sup>[1][2]</sup> Adherence to these procedures is essential to ensure personal safety and maintain a secure laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

**Ido2-IN-1** is classified as a substance that can cause skin irritation and serious eye damage. The toxicological properties of this compound have not been thoroughly investigated, warranting a cautious approach. The following personal protective equipment is mandatory when handling **Ido2-IN-1**.

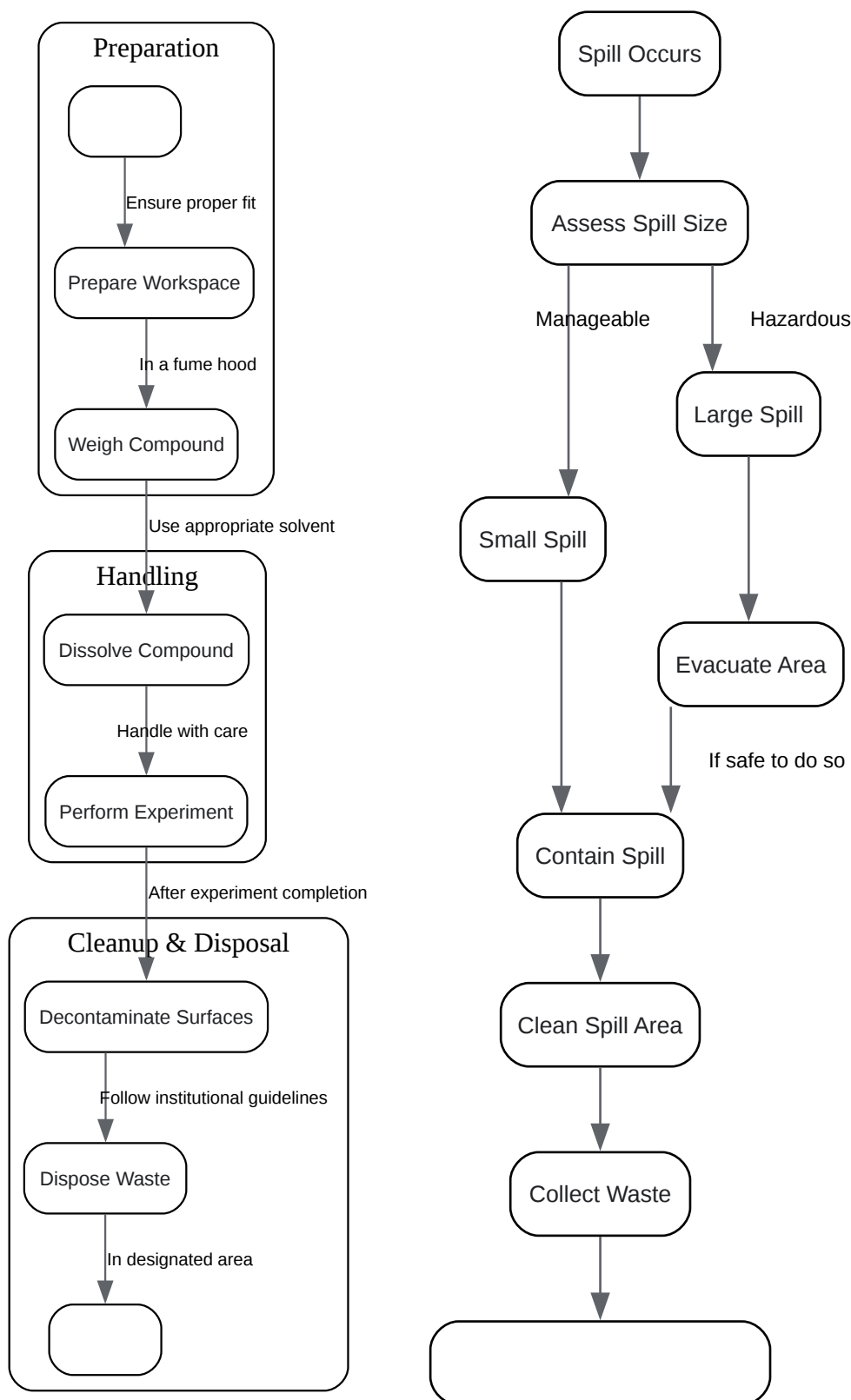
Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Specification/Standard
Eye Protection	Safety Glasses or Goggles	ANSI Z87.1 certified, providing side protection.
Face Shield	To be worn in addition to goggles when there is a risk of splashing.	
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Ensure to check for any signs of degradation or perforation before use.
Body Protection	Laboratory Coat	Fully fastened, long-sleeved lab coat.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area.	Use a NIOSH-approved respirator if handling large quantities or if an aerosol is generated.

## Safe Handling and Operational Plan

A systematic approach to handling **Ido2-IN-1** will minimize exposure risk and prevent contamination.

Experimental Workflow for Safe Handling:



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## References

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- 2. IDO2-IN-1 [shop.labclinics.com]
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